

# 1-Cyano-3-iodonaphthalene material safety data sheet (MSDS) analysis

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## Compound of Interest

Compound Name: 1-Cyano-3-iodonaphthalene

Cat. No.: B15064554

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## Technical Support Center for Naphthalene Derivatives

IMPORTANT SAFETY ADVISORY: A specific Material Safety Data Sheet (MSDS) for **1-Cyano-3-iodonaphthalene** was not found in the available search results. The information presented below is for the related compounds 1-Iodonaphthalene and 1-Cyanonaphthalene. The toxicological and physical properties of **1-Cyano-3-iodonaphthalene** may differ significantly. Do not use this information as a substitute for a specific MSDS for **1-Cyano-3-iodonaphthalene**. Always consult the manufacturer's specific safety data sheet before handling any chemical.

## 1-Iodonaphthalene Technical Support

This section provides safety and handling information for 1-Iodonaphthalene.

## Data Presentation: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>7</sub> I	[1][2][3][4][5]
Molecular Weight	254.07 g/mol	[1][2][3][6][5][7]
Appearance	Clear yellow to brown liquid	[3]
Melting Point	4°C	[3]
Boiling Point	163-165 °C at 15 mmHg	[1][7][8]
Density	1.74 g/mL at 25 °C	[1][7][8]
Flash Point	113 °C (235.4 °F) - closed cup	[1][7]
Refractive Index	n <sub>20</sub> /D 1.701	[1][3][7][8]
Solubility	Slightly soluble in water	[3][8]
Vapor Pressure	0.00182 mmHg at 25°C	[3]

## Troubleshooting Guide & FAQs

Q1: What are the immediate first aid measures in case of accidental exposure to 1-Iodonaphthalene?

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[9]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[9]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[9]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention.[9]

Q2: I've noticed the material is changing color. Is this normal?

- 1-Iodonaphthalene is light-sensitive.[3][9] Exposure to light may cause it to degrade or change color. It should be stored in a tightly closed, light-resistant container.

Q3: What personal protective equipment (PPE) should I wear when handling 1-Iodonaphthalene?

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[9]
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[9]
- Respiratory Protection: Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.  
[9]

Q4: What are the primary hazards associated with 1-Iodonaphthalene?

- It is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2][6]

Q5: How should I properly store 1-Iodonaphthalene?

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[10] Keep away from heat, sparks, and flame. It is also light-sensitive and should be protected from light.[3]  
[9]

Q6: What should I do in case of a small spill?

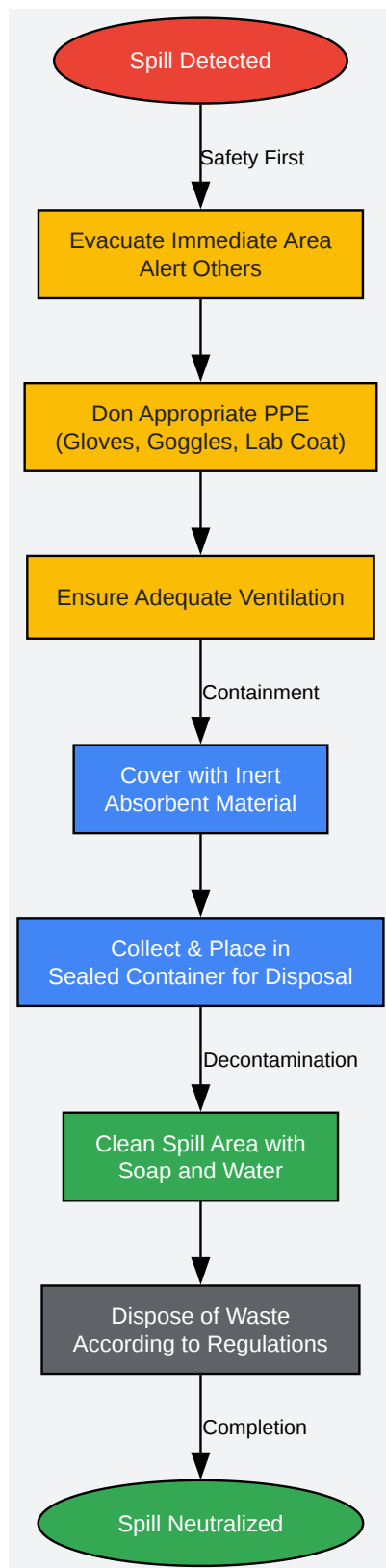
- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.[9] Ensure adequate ventilation.

Q7: What materials are incompatible with 1-Iodonaphthalene?

- Strong oxidizing agents and strong bases are listed as incompatible materials.[9]

## Experimental Protocols & Workflows

## Spill Response Workflow



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Caption: Workflow for handling a minor spill of 1-Iodonaphthalene.

## 1-Cyanonaphthalene Technical Support

This section provides the limited safety and handling information found for 1-Cyanonaphthalene.

### Data Presentation: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>7</sub> N	[11]
Appearance	Off-white powder	[11]
Melting Point	37.5 °C	[11]
Boiling Point	299 °C at 1013 hPa	[11]

## Troubleshooting Guide & FAQs

Q1: What are the known hazards of 1-Cyanonaphthalene?

- The available data suggests it may cause respiratory irritation upon inhalation.[11] Acute toxicity data is not available.[11]

Q2: What personal protective equipment is recommended?

- Wear protective gloves, clothing, and eye/face protection.[11] Avoid breathing dust, fume, gas, mist, vapors, or spray.[11]

Q3: How should 1-Cyanonaphthalene be stored?

- Keep the container tightly closed in a dry and well-ventilated place.[11] Store in a cool place.

Q4: What first aid measures should be taken in case of eye contact?

- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11]

Q5: What are the recommended handling procedures?

- Avoid contact with skin and eyes and avoid the formation of dust and aerosols.[11] Use only outdoors or in a well-ventilated area.[11] Do not eat, drink, or smoke when using this product.[11]

## Experimental Protocols & Workflows

Due to the limited information in the search results, a detailed, validated experimental workflow cannot be provided. It is recommended to handle this substance under a chemical fume hood with appropriate personal protective equipment, following good industrial hygiene and safety practices.[11]

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